

Application Note: Synthesis of Nylon 6,6 from Diammonium Adipate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diammonium adipate*

Cat. No.: *B107630*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Objective: To provide a detailed protocol for the laboratory synthesis of nylon 6,6 via the formation of **diammonium adipate** (nylon salt), including methods for its subsequent polymerization. This document outlines the required materials, step-by-step procedures, and expected outcomes.

Introduction

Nylon 6,6 is a polyamide synthesized through the polycondensation of hexamethylenediamine and adipic acid.[1][2] The process typically involves an initial acid-base reaction to form a 1:1 salt, hexamethylene **diammonium adipate**, commonly referred to as "nylon salt".[3][4] This salt is then heated under pressure to drive off water and form the amide bonds that constitute the polymer backbone.[1] The precise equimolar ratio of the diamine and diacid is crucial for achieving a high molecular weight polymer, and the isolation of the nylon salt helps ensure this stoichiometry.[3][4] Nylon 6,6 exhibits high mechanical strength, rigidity, and thermal stability, making it a valuable polymer in various industrial applications.[2]

Experimental Overview

The synthesis is a two-stage process:

- **Salt Formation:** Hexamethylenediamine and adipic acid are reacted in a solvent to precipitate the **diammonium adipate** salt.

- Polymerization: The isolated and dried salt is heated in a controlled environment to induce condensation polymerization.

Quantitative Data Summary

The following table summarizes the typical quantities and conditions for the laboratory-scale synthesis of nylon 6,6 from **diammonium adipate**.

Parameter	Value	Unit	Notes
Salt Formation Stage			
Adipic Acid	10.00	g	
Hexamethylenediamine (70% v/v aq.)	12	mL	
Ethanol (solvent)	100	mL	
Heating Time	10	minutes	Low heat
Polymerization Stage			
Diammonium Adipate Salt	~10	g	Use the product from the salt formation stage
Polymerization Temperature	267	°C	In a silicone oil bath
Polymerization Time	1	hour	Under vacuum

Experimental Protocols

4.1. Materials and Equipment

- Adipic acid (hexanedioic acid)
- Hexamethylenediamine (1,6-diaminohexane), 70% v/v aqueous solution
- Ethanol

- Silicone oil
- 250 mL Beaker
- 100 mL Graduated cylinder
- Büchner funnel and filter paper
- Heating mantle or hot plate
- Large ignition tube
- Stopper with vacuum attachment
- Vacuum pump
- High-temperature thermometer
- Analytical balance

4.2. Protocol 1: Preparation of **Diammonium Adipate** (Nylon Salt)

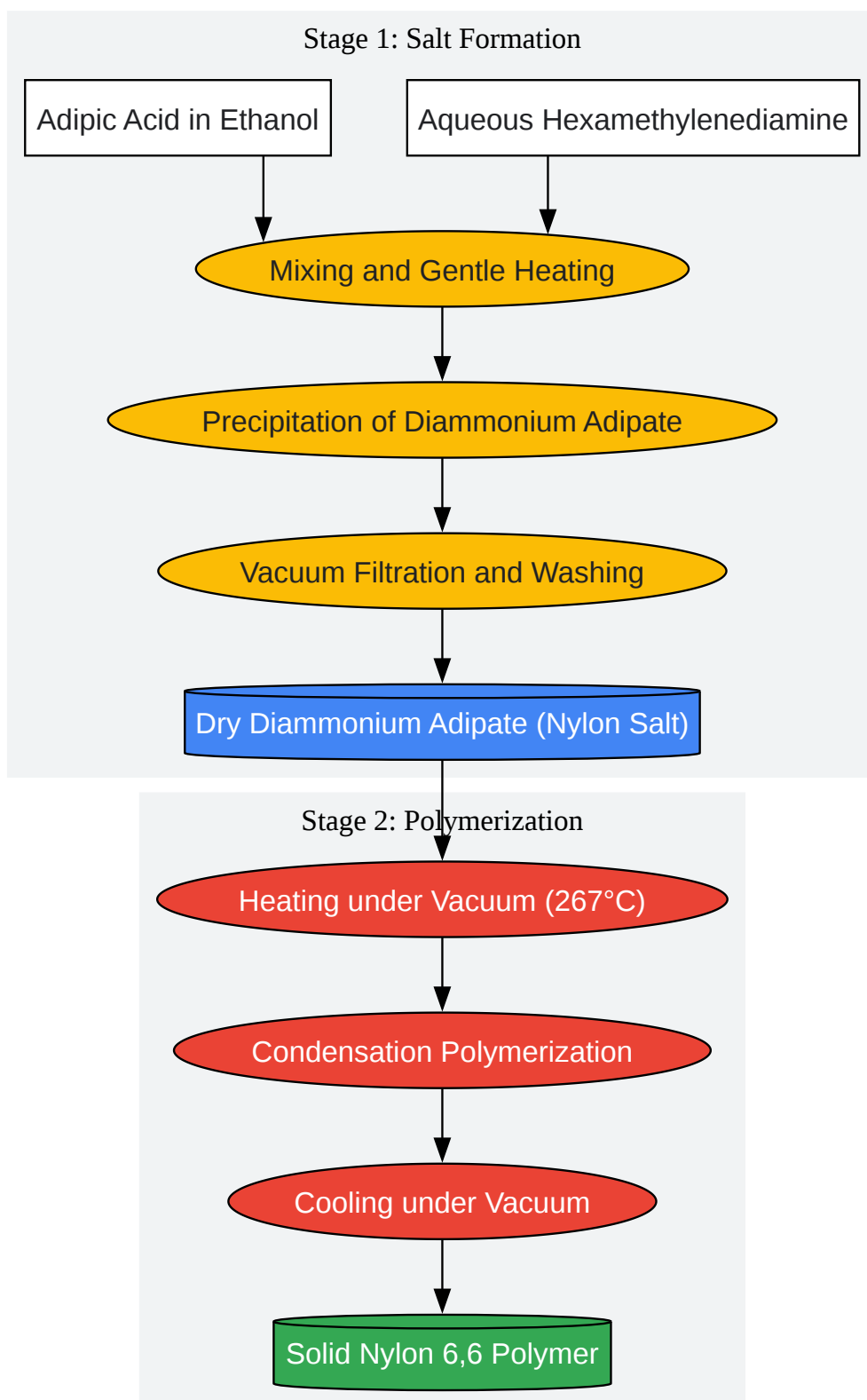
- Weigh 10.00 g of adipic acid and transfer it to a 250 mL beaker.
- Add 100 mL of ethanol to the beaker and dissolve the adipic acid, with gentle heating if necessary.
- Carefully add 12 mL of a 70% v/v aqueous solution of hexamethylenediamine to the adipic acid solution.
- Heat the resulting mixture gently for approximately 10 minutes. A white precipitate of **diammonium adipate** will form.[3]
- Allow the mixture to cool to room temperature.
- Collect the white precipitate by vacuum filtration using a Büchner funnel.
- Wash the collected salt with three 10 mL portions of cold ethanol to remove any unreacted monomers.[3]

- Air-dry the salt completely. Weigh the dry product to determine the yield.

4.3. Protocol 2: Condensation Polymerization of **Diammonium Adipate**

- Place approximately 10 g of the dried **diammonium adipate** salt into a large ignition tube.
- Prepare a high-temperature bath using silicone oil in a 600 mL beaker, equipped with a thermometer. Heat the oil bath to 267 °C.
- Insert a stopper with a vacuum line attachment into the ignition tube.
- Turn on the vacuum pump to reduce the pressure inside the tube.
- Carefully place the ignition tube into the preheated oil bath.
- Heat the salt under vacuum for one hour. During this time, water will be eliminated, and the molten nylon 6,6 polymer will form.
- After one hour, turn off the heat but maintain the vacuum while the apparatus cools.
- Once cooled, turn off the vacuum and carefully remove the solid nylon 6,6 plug from the ignition tube.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of Nylon 6,6.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. quora.com [quora.com]
- 2. Preparation of nylon 6,6 by condensation polymerization | PPTX [slideshare.net]
- 3. terrificscience.org [terrificscience.org]
- 4. News - Nylon 66 Salt Preparation via Neutralization [lonnmeter.com]
- To cite this document: BenchChem. [Application Note: Synthesis of Nylon 6,6 from Diammonium Adipate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107630#synthesis-of-nylon-6-6-from-diammonium-adipate-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com